

Essential Safety and Logistical Information for Handling Leucettinib-92

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Compound of Interest

Compound Name: Leucettinib-92

Cat. No.: B12382337

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides comprehensive, step-by-step guidance for the personal protective equipment (PPE), operational procedures, and disposal of **Leucettinib-92**, a potent inhibitor of DYRK/CLK kinases.

Hazard Identification and Classification

Leucettinib-92 is classified with the following hazards:

- Acute toxicity, Oral (Category 4)[[1](#)]
- Acute aquatic toxicity (Category 1)[[1](#)]
- Chronic aquatic toxicity (Category 1)[[1](#)]

It is harmful if swallowed and very toxic to aquatic life with long-lasting effects.[[1](#)]

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C21H22N4OS	[1][2][3]
Molecular Weight	378.49	[1][3]
CAS Number	2732859-57-1	[1][2][3]
Appearance	Pale yellow to off-white powder	[4]
Solubility	DMSO: 25 mg/mL (66.05 mM)	[3]
Soluble in ethanol	[4]	
Storage (Powder)	-20°C, protect from light and moisture	[1][2][4]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month (protect from light)	[2][5]

Operational Plan: From Receipt to Disposal

This section outlines the standard operating procedures for handling **Leucettinib-92** in a laboratory setting.

Receiving and Storage

- Inspection: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verification: Confirm that the received compound matches the order specifications.
- Storage:
 - Store the solid compound in a tightly sealed container at -20°C, protected from light and moisture.[1][2][4]
 - For solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[2][5]
 - Ensure the storage area is well-ventilated.[1]

Handling and Use

- Engineering Controls:
 - All handling of **Leucettinib-92** powder should be conducted in a certified chemical fume hood to avoid dust and aerosol formation.[\[1\]](#)[\[6\]](#)
 - Ensure adequate ventilation in the work area.[\[1\]](#)[\[2\]](#)
 - An accessible safety shower and eye wash station must be available.[\[2\]](#)[\[6\]](#)
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles with side-shields.[\[6\]](#)
 - Hand Protection: Wear two pairs of chemotherapy-rated nitrile gloves.[\[7\]](#) Inspect gloves for any tears or punctures before use.
 - Body Protection: A lab coat must be worn.[\[8\]](#) For procedures with a higher risk of splashes, consider an impervious gown.[\[6\]](#)
 - Respiratory Protection: If working outside of a fume hood is unavoidable, a suitable respirator is required.[\[6\]](#)
- Hygiene:
 - Do not eat, drink, or smoke in the laboratory.[\[1\]](#)
 - Wash hands thoroughly after handling the compound.[\[1\]](#)

Disposal

- Waste Classification: **Leucettinib-92** is classified as hazardous waste due to its aquatic toxicity.
- Collection:
 - Collect all solid and liquid waste containing **Leucettinib-92** in designated, clearly labeled, and sealed hazardous waste containers.

- Do not dispose of this compound down the drain.[1]
- Disposal: Dispose of all waste through an approved hazardous waste disposal plant.[1]
Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Plan: Spills, Exposure, and Fire

Immediate and appropriate action during an emergency is critical to minimizing harm.

Accidental Release (Spill)

- Evacuation: Evacuate non-essential personnel from the spill area.[1]
- Ventilation: Ensure the area is well-ventilated.[1]
- Containment:
 - For solid spills, carefully sweep up the material and place it in a sealed container for disposal. Avoid generating dust.[9]
 - For liquid spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand) and place it in a sealed container for disposal.[1]
- Decontamination: Clean the spill area thoroughly with a suitable solvent (e.g., alcohol) and then with soap and water.[1]
- Personal Protection: Full personal protective equipment, including respiratory protection, should be worn during cleanup.[1]

Personnel Exposure

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[1][2] Seek immediate medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[1][2] Remove contaminated clothing. Seek medical attention if irritation persists.
- Inhalation: Move the affected person to fresh air immediately.[1][2] If breathing is difficult, provide artificial respiration. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting.[1][2] Rinse the mouth with water.[1] Seek immediate medical attention.

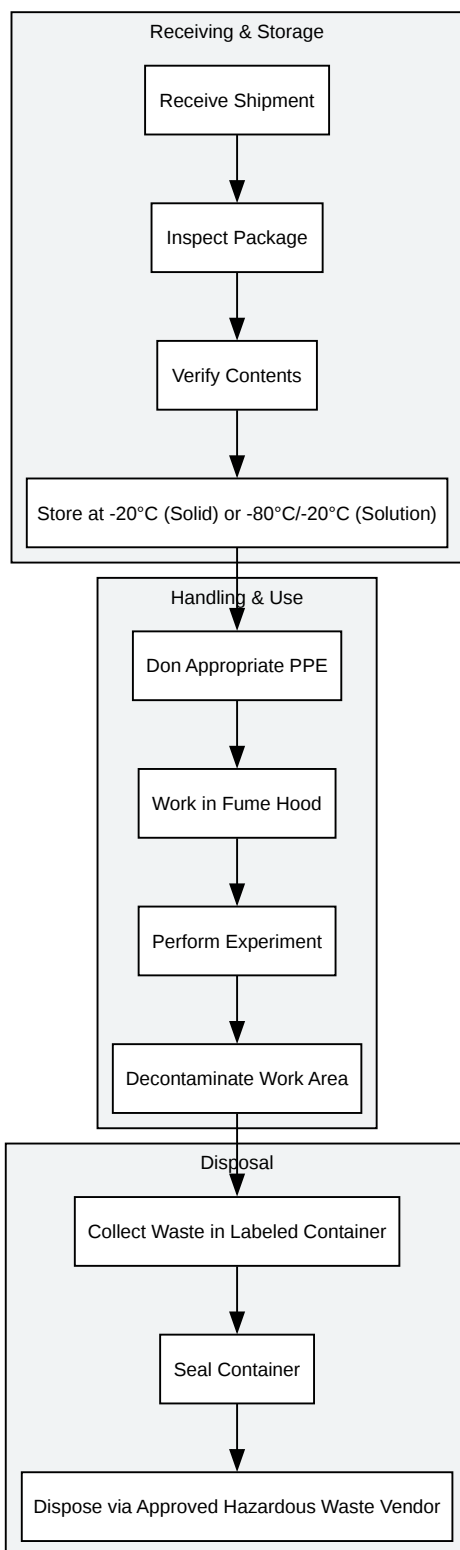
Fire

- Extinguishing Media: Use a water spray, carbon dioxide, dry chemical powder, or appropriate foam to extinguish a fire.[1][2]
- Hazardous Combustion Products: During a fire, toxic fumes may be emitted.[1][2]
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective clothing.[1][2]

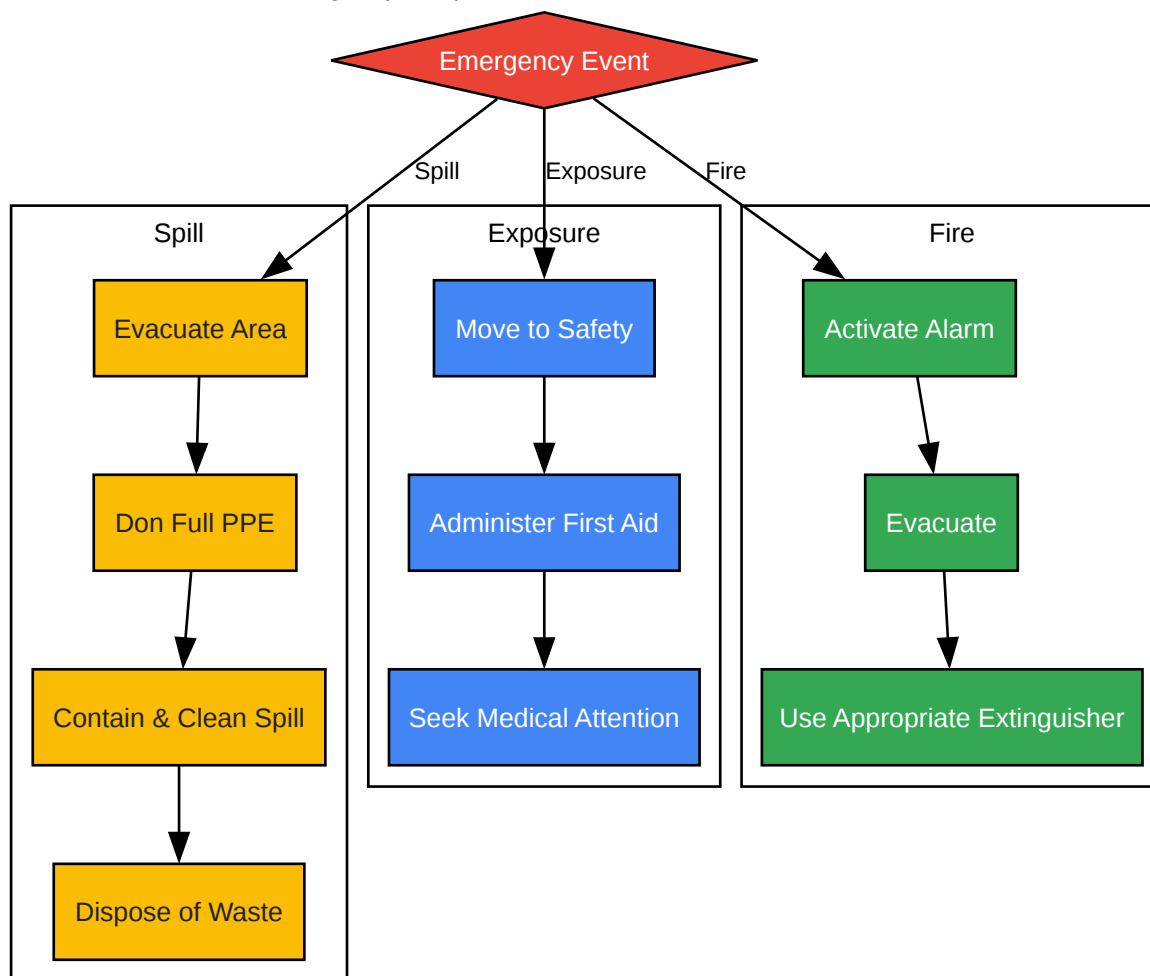
Visual Workflow and Emergency Decision Diagrams

To further clarify these procedures, the following diagrams illustrate the safe handling workflow and the decision-making process during an emergency.

Safe Handling Workflow for Leucettinib-92



Emergency Response Decision Tree for Leucettinib-92



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References

- 1. Leucettinib-92|2732859-57-1|MSDS [dcchemicals.com]
- 2. file.medchemexpress.eu [file.medchemexpress.eu]
- 3. file.medchemexpress.com [file.medchemexpress.com]

- 4. adipogen.com [adipogen.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. file.medchemexpress.com [file.medchemexpress.com]
- 7. pogo.ca [pogo.ca]
- 8. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 9. fishersci.com [fishersci.com]
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